

# Technical Safety & Handling Guide: 5-Bromo-2,2-dimethylindoline Hydrochloride

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## Compound of Interest

Compound Name: 5-Bromo-2,2-dimethylindoline  
hydrochloride

CAS No.: 2230913-73-0

Cat. No.: B2792706

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Document Control:

- Target Compound: **5-Bromo-2,2-dimethylindoline hydrochloride**[\[1\]](#)
- CAS Registry Number: 2230913-73-0[\[1\]](#)
- Document Type: Technical Whitepaper & Risk Management Protocol

## Molecular Profile & Physicochemical Dynamics

### Chemical Identity & Structural Logic

This compound is a specialized heterocyclic building block, distinct from the more common 3,3-dimethylindolenine derivatives used in cyanine dye synthesis. The 2,2-dimethyl substitution pattern sterically hinders the C2 position, forcing electrophilic substitutions to occur on the aromatic ring or allowing selective functionalization of the secondary amine nitrogen ( ).

The hydrochloride salt form is engineered for kinetic stability. Free indolines are prone to spontaneous oxidation (dehydrogenation) to indoles or formation of colored impurities upon exposure to air. The protonation of the amine (

) deactivates the lone pair, preventing oxidative degradation during storage.

| Property          | Data Specification                                                        |
|-------------------|---------------------------------------------------------------------------|
| IUPAC Name        | 5-Bromo-2,2-dimethyl-2,3-dihydro-1H-indole hydrochloride                  |
| CAS Number        | 2230913-73-0                                                              |
| Molecular Formula |                                                                           |
| Molecular Weight  | 262.57 g/mol                                                              |
| Appearance        | Off-white to beige crystalline solid                                      |
| Solubility        | Soluble in Water, Methanol, DMSO; Insoluble in Hexanes, Et <sub>2</sub> O |
| Acidity           | Weakly acidic in aqueous solution (Amine hydrochloride)                   |

## Stability & Storage Architecture

Critical Insight: As a halogenated amine salt, this compound is hygroscopic. Moisture uptake does not just cause clumping; it can lead to hydrolysis of the salt equilibrium, potentially liberating trace amounts of HCl gas or accelerating discoloration.

- Primary Storage: Desiccated environment at Room Temperature (RT).
- Long-Term Preservation: Inert atmosphere ( or ) is recommended to prevent slow oxidative debromination or ring oxidation.

# GHS Hazard Assessment & Toxicological Mechanisms

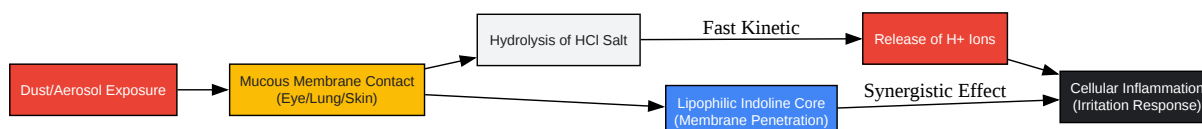
## The "Research Chemical" Paradox

While some commercial databases list this compound as "Not Classified" due to a lack of historical toxicity data, scientific integrity dictates treating it as a functional hazard. Based on Structure-Activity Relationships (SAR) of analogous halogenated indolines, the following hazards are projected with high confidence:

- Skin/Eye Irritation (H315/H319): The hydrochloride moiety releases protons upon contact with moisture in mucous membranes, causing immediate irritation.
- STOT-SE (H335): Dust inhalation will irritate the upper respiratory tract.

## Mechanism of Action (Toxicity)

The diagram below illustrates the projected interaction pathway upon exposure, guiding the selection of Personal Protective Equipment (PPE).



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Figure 1: Projected mechanism of irritation. The dual action of acidic hydrolysis and organic membrane penetration necessitates barrier protection.

## Operational Handling & Synthesis Integration

### Standard Handling Protocol

- Engineering Controls: All open handling must occur within a certified Chemical Fume Hood.
- PPE Matrix:

- Gloves: Nitrile (0.11 mm minimum thickness). Latex is permeable to halogenated aromatics.
- Eye Protection: Chemical splash goggles (ANSI Z87.1). Safety glasses are insufficient for fine powders.

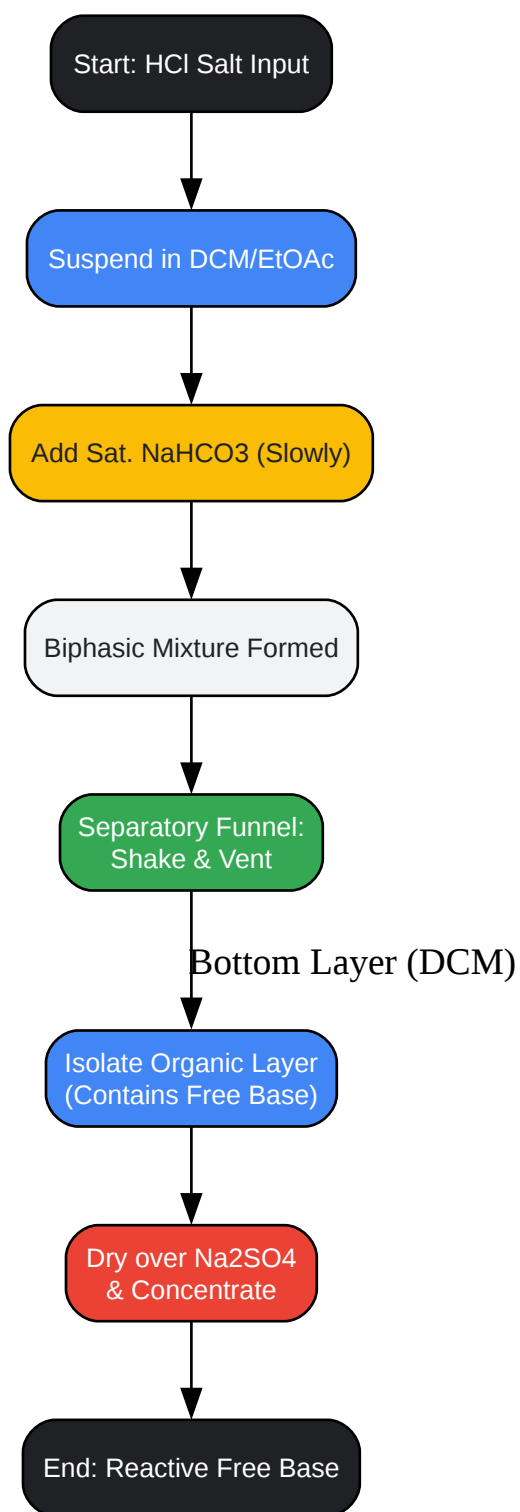
## Protocol: Safe "Free-Basing" for Synthesis

Researchers often require the free base (neutral amine) for nucleophilic substitution reactions (e.g., Buchwald-Hartwig coupling or Alkylation). The HCl salt must be neutralized in situ or prior to reaction.

Objective: Convert 5-Bromo-2,2-dimethylindoline HCl to its neutral, organic-soluble free base.

Step-by-Step Methodology:

- Dissolution: Suspend the HCl salt (1.0 eq) in Dichloromethane (DCM) or Ethyl Acetate. The salt will likely remain suspended (heterogeneous).
- Neutralization: Add Saturated Aqueous Sodium Bicarbonate ( ) or 1M NaOH (1.5 eq) slowly.
  - Observation: Evolution of gas ( ) if using bicarbonate. The solid will dissolve as it converts to the lipophilic free base.
- Phase Separation: Transfer to a separatory funnel. Shake vigorously and vent.
- Extraction: Collect the organic layer. Back-extract the aqueous layer once with fresh organic solvent.
- Drying: Dry the combined organics over Anhydrous Sodium Sulfate ( ).
- Concentration: Filter and concentrate in vacuo.
  - Caution: The resulting oil/solid is oxidatively unstable. Use immediately.



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Figure 2: Workflow for converting the stable HCl salt into the reactive free base form for synthesis.

## Emergency Response Architecture

This section details self-validating response loops. Do not rely on memory; verify neutralization.

### Ocular Exposure (Critical)

- Immediate Flush: Irrigate eyes for 15 minutes minimum.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Validation: Do not stop flushing until pH paper touches the tear duct fluid (carefully) and reads pH 7.0–7.5. If pH is acidic (<6), continue flushing. The HCl component makes this time-critical.

### Spillage & Containment[\[7\]](#)

- Dry Spill: Do not dry sweep (generates dust). Cover with a damp paper towel or use a HEPA vacuum.
- Wet Spill (Solution):
  - Cover with sodium bicarbonate ( ) powder.
  - Wait for bubbling to cease (neutralization verification).
  - Absorb with vermiculite and dispose of as Halogenated Organic Waste.

### Fire Fighting Measures

- Decomposition Products: Combustion will generate Hydrogen Chloride (HCl), Nitrogen Oxides (NO<sub>x</sub>), and Hydrogen Bromide (HBr).
- Action: Firefighters must wear SCBA. Water spray may be used to suppress toxic vapors (HCl is water-soluble), but containment of runoff is mandatory to prevent environmental acidification.

## References

- PubChem. (2025). Compound Summary: 5-Bromo-2,3-dimethyl-1H-indole (Analogous Structure). National Library of Medicine. Retrieved February 15, 2026, from [\[Link\]](#)

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